

Application Notes and Protocols: PD-147693 in Neuroscience Research

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Compound of Interest

Compound Name:	PD-147693
CAS No.:	163239-24-5
Cat. No.:	B1221360

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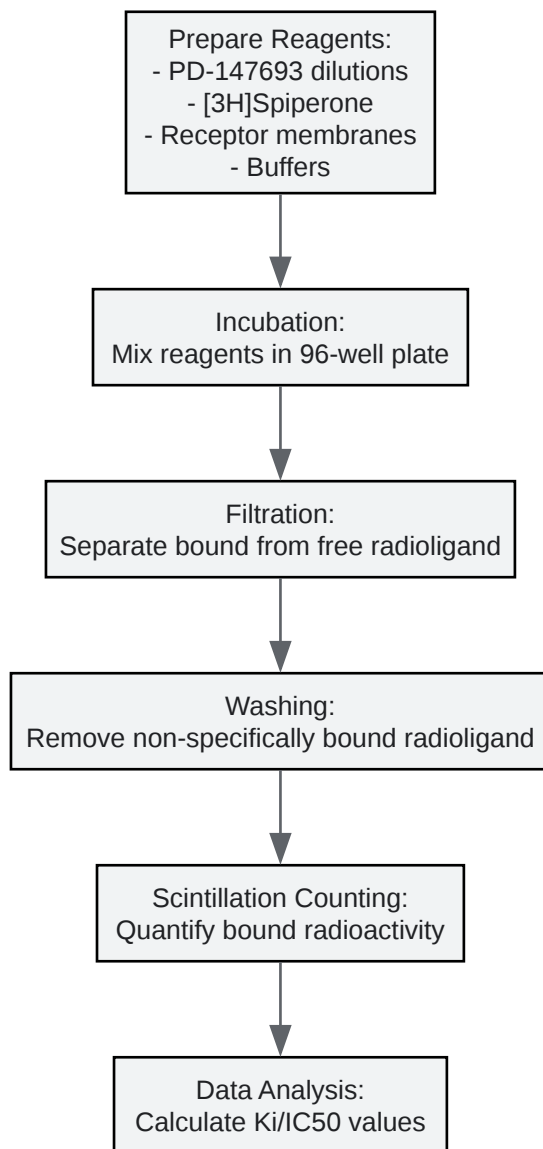
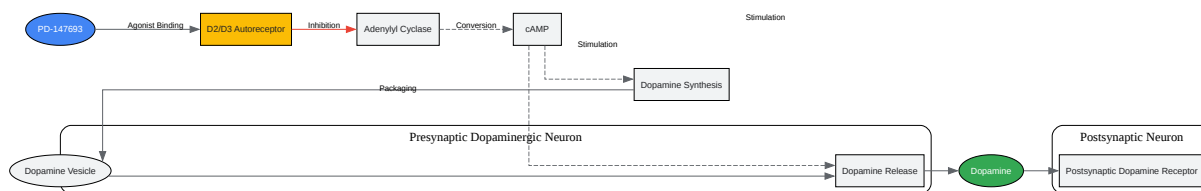
For Researchers, Scientists, and Drug Development Professionals

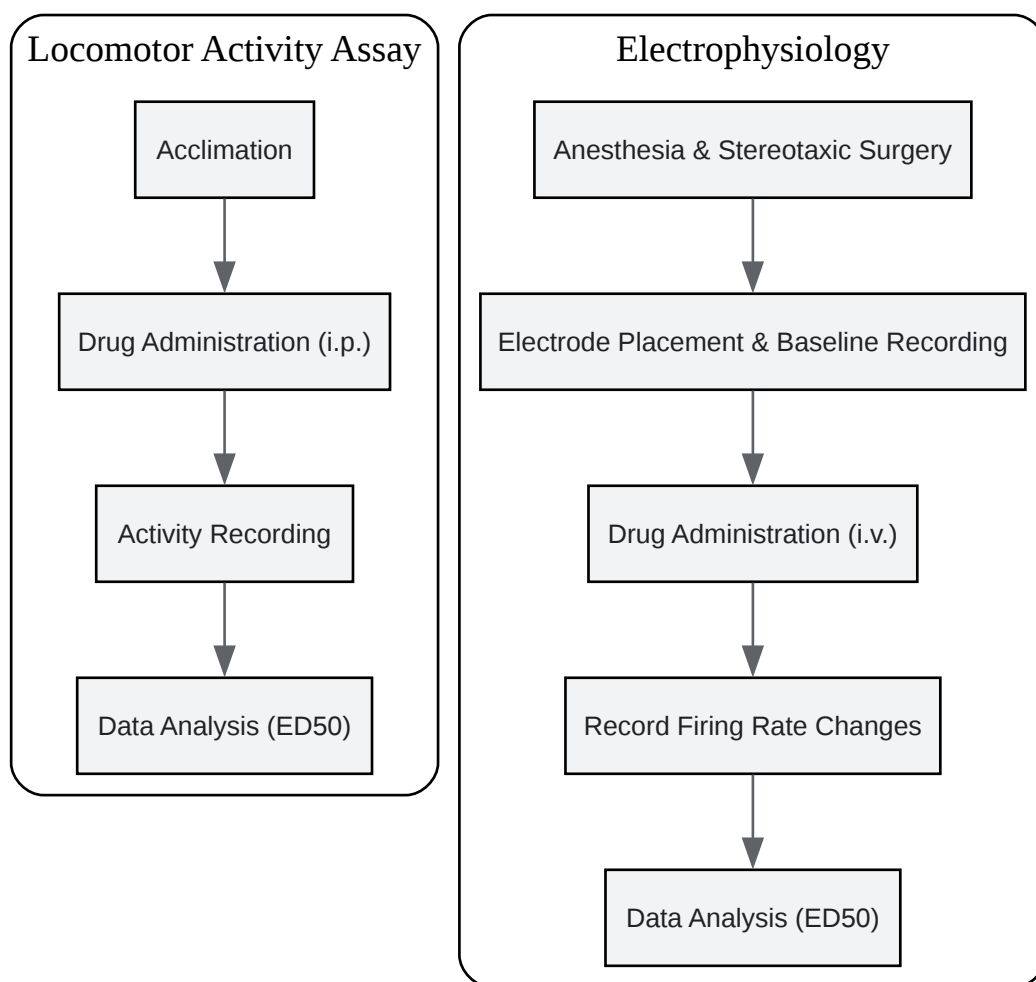
Introduction

PD-147693 is an active metabolite of the potent and selective dopamine D2/D3 receptor partial agonist, CI-1007. As a key player in the pharmacological profile of its parent compound, **PD-147693** has demonstrated significant activity in preclinical models of psychosis. These application notes provide a comprehensive overview of its use in neuroscience research, including its mechanism of action, quantitative data from key experiments, and detailed protocols for its application in in vitro and in vivo studies.

Mechanism of Action

PD-147693 acts as a dopamine autoreceptor agonist. Dopamine autoreceptors, primarily of the D2 and D3 subtype, are located on the presynaptic terminal of dopaminergic neurons. Their activation leads to an inhibition of dopamine synthesis and release. By stimulating these autoreceptors, **PD-147693** effectively reduces dopaminergic neurotransmission. This mechanism is believed to underlie its potential antipsychotic effects, as excessive dopamine signaling is a key hypothesis in the pathophysiology of schizophrenia.





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